

Personal protective equipment for handling 3-Benzoyl-5-hydroxyflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Benzoyl-5-hydroxyflavone

Cat. No.: B15472913

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Essential Safety and Handling Guide for 3-Benzoyl-5-hydroxyflavone

Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **3-Benzoyl-5-hydroxyflavone**. The following information is a composite guide based on the safety data of structurally related compounds, including 5-hydroxyflavone, 3-hydroxyflavone, and benzophenone. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **3-Benzoyl-5-hydroxyflavone** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on analogous compounds, **3-Benzoyl-5-hydroxyflavone** is anticipated to present the following hazards:

- **Skin and Eye Irritation:** Similar to other flavones, it may cause skin and eye irritation upon contact.
- **Respiratory Irritation:** Inhalation of dust may cause respiratory tract irritation.

- Carcinogenicity: Benzophenone, a structural component, is suspected of causing cancer.[\[1\]](#)
[\[2\]](#)[\[3\]](#)
- Aquatic Toxicity: May be harmful or toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

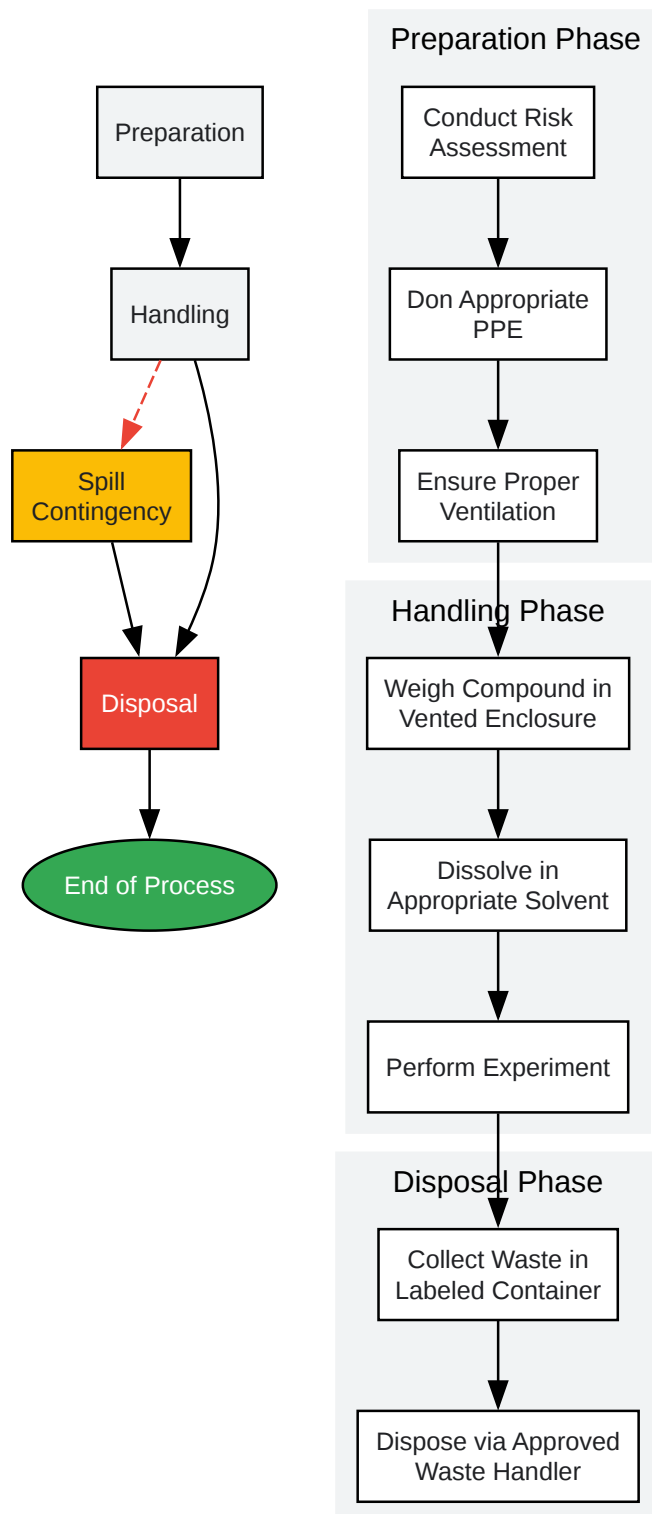
A comprehensive PPE plan is critical to minimize exposure. The following table summarizes the recommended PPE for handling **3-Benzoyl-5-hydroxyflavone**.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be necessary for splash-prone procedures.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin	Chemical-resistant gloves (Nitrile rubber recommended). A lab coat or chemical-resistant apron should be worn.	EN 374
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or dust is generated.	Varies by region

Operational Plan: Safe Handling Workflow

Proper handling procedures are essential to ensure a safe laboratory environment. The following workflow outlines the key steps for working with **3-Benzoyl-5-hydroxyflavone**.

Safe Handling and Disposal Workflow for 3-Benzoyl-5-hydroxyflavone

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposing of **3-Benzoyl-5-hydroxyflavone**.

Experimental Protocols

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a spill kit with absorbent materials to contain the spill. Avoid generating dust.
- Collect: Carefully sweep or scoop the spilled material into a designated, labeled waste container.

- Clean: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the waste according to institutional and local regulations.

Disposal Plan

All waste containing **3-Benzoyl-5-hydroxyflavone** should be considered hazardous.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, sealed, and appropriate solvent waste container.
- Disposal: Dispose of all waste through your institution's approved hazardous waste disposal program. Do not dispose of down the drain or in regular trash.

Physical and Chemical Properties of Related Compounds

The following table summarizes key quantitative data for structurally similar compounds to aid in risk assessment.

Property	5-Hydroxyflavone	3-Hydroxyflavone	Benzophenone
Molecular Formula	C ₁₅ H ₁₀ O ₃	C ₁₅ H ₁₀ O ₃	C ₁₃ H ₁₀ O
Molecular Weight	238.24 g/mol	238.24 g/mol	182.22 g/mol
Melting Point	155-158 °C	169-172 °C	47-51 °C[1]
Boiling Point	Not available	Not available	305 °C[1]
Flash Point	Not available	Not available	143 °C[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Benzoyl-5-hydroxyflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15472913#personal-protective-equipment-for-handling-3-benzoyl-5-hydroxyflavone]

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